

Application Notes and Protocols for HSD17B13-IN-8

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Compound of Interest

Compound Name: HSD17B13-IN-8

Cat. No.: B12376290

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Audience: Researchers, scientists, and drug development professionals.

Introduction

HSD17B13-IN-8 is a potent inhibitor of 17 β -Hydroxysteroid Dehydrogenase 13 (HSD17B13)[1][2]. HSD17B13 is a lipid droplet-associated enzyme primarily expressed in the liver[3][4][5]. Genetic variations in HSD17B13 that result in a loss of function are associated with a reduced risk of developing chronic liver diseases, including nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH)[3][4][5][6]. This makes HSD17B13 an attractive therapeutic target for these conditions[3][7][8]. **HSD17B13-IN-8** serves as a valuable chemical probe for studying the biological functions of HSD17B13 and for drug discovery efforts targeting this enzyme.

Proper handling, dissolution, and storage of **HSD17B13-IN-8** are critical for maintaining its stability and ensuring the reproducibility of experimental results. These application notes provide detailed protocols for the effective use of this compound.

Chemical Properties

A summary of the key chemical properties of **HSD17B13-IN-8** is provided in the table below.

Property	Value
Molecular Formula	C ₂₁ H ₁₉ ClN ₂ O ₄ S
Molecular Weight	430.90 g/mol
CAS Number	2758802-02-5
Appearance	Solid, Off-white to light yellow powder
Purity	>98% (typically)

Solubility Data

HSD17B13-IN-8 is readily soluble in dimethyl sulfoxide (DMSO). It is recommended to use a fresh, anhydrous grade of DMSO for preparing stock solutions, as the compound's solubility can be significantly impacted by moisture[1].

Solvent	Maximum Solubility (at 25°C)	Molar Concentration
DMSO	100 mg/mL	232.07 mM

Note: For complete dissolution in DMSO, ultrasonic treatment may be necessary[1].

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **HSD17B13-IN-8** in DMSO.

Materials:

- **HSD17B13-IN-8** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibration:** Allow the vial of **HSD17B13-IN-8** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **HSD17B13-IN-8** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 43.09 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **HSD17B13-IN-8** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for several minutes until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution[1][9]. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes[2][10][11].
- **Storage:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month)[1][2].

Protocol 2: Preparation of Working Solutions

This protocol outlines the dilution of the high-concentration stock solution to prepare working solutions for in vitro or in vivo experiments.

Materials:

- 100 mM **HSD17B13-IN-8** stock solution in DMSO

- Appropriate aqueous buffer or cell culture medium
- Sterile tubes and pipette tips

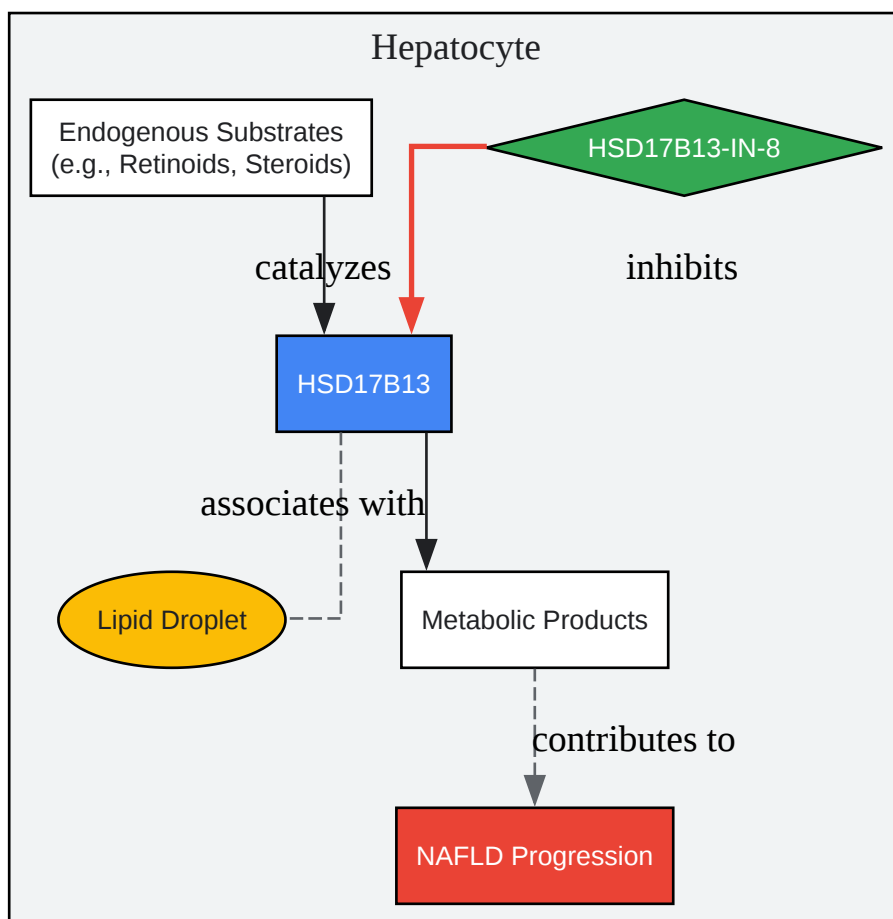
Procedure:

- Thawing: Thaw a single aliquot of the 100 mM stock solution at room temperature.
- Serial Dilution (if necessary): It is recommended to perform initial serial dilutions in DMSO before the final dilution into an aqueous medium to prevent precipitation[12].
- Final Dilution: Add the desired volume of the DMSO stock solution (or the serially diluted DMSO solution) to the aqueous buffer or cell culture medium. Ensure that the final concentration of DMSO in the experimental system is low (typically <0.5%) to avoid solvent-induced toxicity[10].
- Mixing: Mix the working solution thoroughly by gentle vortexing or inversion.
- Usage: Use the freshly prepared working solution immediately. Do not store aqueous solutions of the inhibitor for extended periods[9].

Visualizations

HSD17B13 Signaling and Inhibition

The following diagram illustrates the subcellular localization of HSD17B13 and its role in lipid metabolism, which can be modulated by **HSD17B13-IN-8**. HSD17B13 is associated with lipid droplets within hepatocytes and is implicated in the pathogenesis of NAFLD.

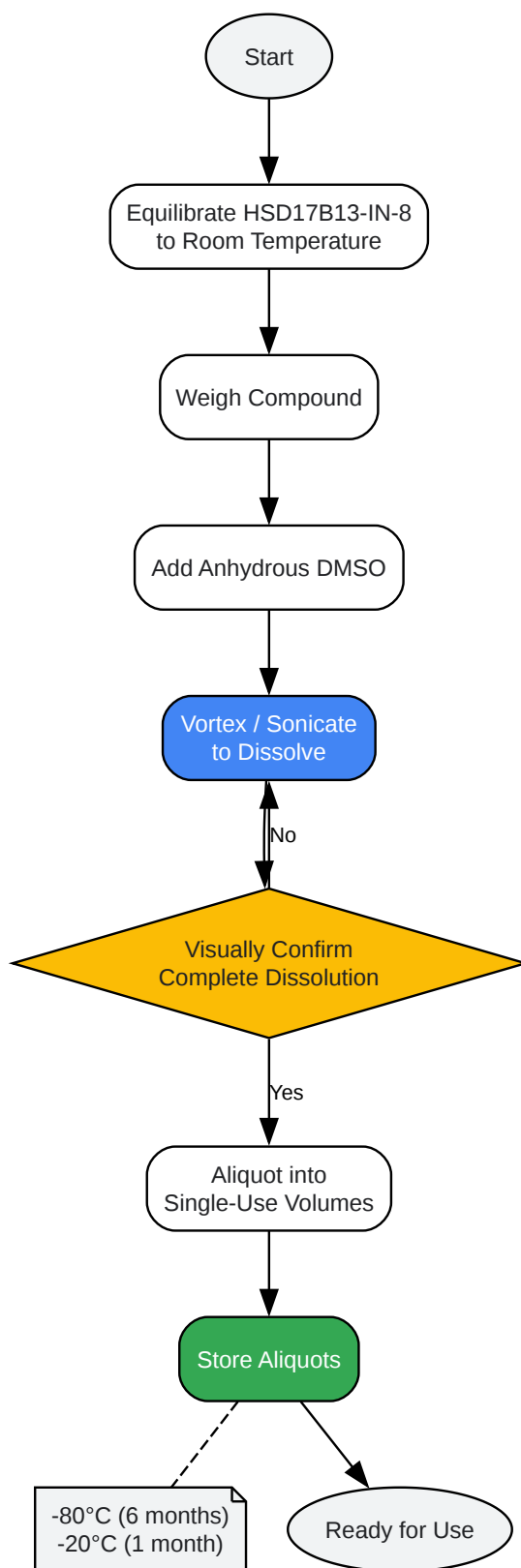


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Caption: Simplified pathway of HSD17B13 function and inhibition.

Experimental Workflow for HSD17B13-IN-8 Dissolution and Storage

This diagram outlines the standard operating procedure for preparing and storing **HSD17B13-IN-8** solutions for experimental use.



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Caption: Workflow for **HSD17B13-IN-8** stock solution preparation.

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